

**Compound of Interest**

Compound Name: Uridine 5'-(tetrahydrogen triphosphate), 3'-deoxy-

Cat. No.: B3056121

For Researchers, Scientists, and Drug Development Professionals

## Introduction

3'-Deoxyuridine triphosphate (3'-dUTP) is a synthetic analog of the natural nucleotide uridine triphosphate (UTP). Its structural modification, the abse

## Biosynthesis of 3'-Deoxyuridine Triphosphate

The cellular activation of 3'-deoxyuridine to its triphosphate form is a critical prerequisite for its biological activity. This process is accomplished throug

The proposed enzymatic cascade for the synthesis of 3'-dUTP is as follows:

- Initial Phosphorylation: 3'-Deoxyuridine is first phosphorylated to 3'-deoxyuridine monophosphate (3'-dUMP). This reaction is likely catalyzed by a r
- Second Phosphorylation: 3'-dUMP is subsequently converted to 3'-deoxyuridine diphosphate (3'-dUDP) by a nucleoside monophosphate kinase. U
- Final Phosphorylation: The final step involves the phosphorylation of 3'-dUDP to the active 3'-deoxyuridine triphosphate (3'-dUTP). This reaction is

```
digraph "3'-dUTP Biosynthesis Pathway" {
  graph [rankdir="LR", splines=ortho, nodesep=0.8, dpi=72, width=9.86, height=2.5];
  node [shape=box, style="rounded,filled", fontname="Arial", fontsize=12, fontcolor="#202124", fillcolor="#FFFFFF"];
  edge [fontname="Arial", fontsize=10, color="#5F6368", arrowhead=normal];
```

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"3'-dUMP" [fillcolor="#FFFFFF"];
"3'-dUDP" [fillcolor="#FFFFFF"];
"3'-dUTP" [fillcolor="#4285F4", fontcolor="#FFFFFF];
```

```
"3'-Deoxyuridine" -> "3'-dUMP" [label="Uridine-Cytidine Kinase (UCK)"];
"3'-dUMP" -> "3'-dUDP" [label="UMP-CMP Kinase"];
"3'-dUDP" -> "3'-dUTP" [label="Nucleoside Diphosphate Kinase (NDPK)"];
}
```

## Conclusion

3'-Deoxyuridine triphosphate serves as a potent competitive inhibitor of RNA polymerases I and II, a function

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## References

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- 2. UCK2 - Wikipedia [en.wikipedia.org]
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